

Application Note: Solid-Phase Extraction of Fluometuron and Fluometuron-d6 from Environmental Samples

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fluometuron-d6

Cat. No.: B12403948

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed methodology for the extraction and purification of the herbicide Fluometuron and its deuterated internal standard, **Fluometuron-d6**, from water and soil samples using solid-phase extraction (SPE).

Introduction

Fluometuron is a phenylurea herbicide used to control annual grasses and broadleaf weeds in cotton and sugarcane production. Monitoring its presence in environmental samples is crucial to assess its potential impact on ecosystems and human health. The use of a deuterated internal standard, **Fluometuron-d6**, is recommended for accurate quantification by compensating for matrix effects and variability during sample preparation and analysis.^[1] Solid-phase extraction (SPE) with C18 cartridges offers a reliable and efficient method for the selective isolation and concentration of Fluometuron and **Fluometuron-d6** from complex matrices such as water and soil prior to chromatographic analysis.

Quantitative Data Summary

The following table summarizes the expected recovery rates for Fluometuron using C18 solid-phase extraction. While specific recovery data for **Fluometuron-d6** is not extensively published, it is expected to have similar recovery to the parent compound due to its analogous

chemical structure. According to EPA guidelines, acceptable recoveries for pesticide residue analysis are generally between 70% and 120%.[\[2\]](#)

Analyte	Matrix	SPE Sorbent	Fortification Level	Average Recovery (%)	Reference
Phenylurea Herbicides	Water	C18	Not Specified	>85%	[3]
Fluometuron	Water	C18	0.2, 0.4, 2, 4 µg/L	84-103%	[4]
Fluometuron	Environmental Samples	Not Specified	Not Specified	82.12 - 97.80%	[5]

Experimental Protocols

Materials and Reagents

- SPE Cartridges: C18, 1000mg/6mL (or similar)
- Solvents: Methanol (HPLC grade), Acetonitrile (HPLC grade), Ethyl Acetate (HPLC grade), Deionized Water (18 MΩ·cm)
- Reagents: Formic acid, Sodium sulfate (anhydrous)
- Internal Standard: **Fluometuron-d6** solution
- Apparatus: SPE vacuum manifold, vortex mixer, centrifuge, evaporator.

Protocol 1: SPE of Fluometuron and Fluometuron-d6 from Water Samples

This protocol is adapted from established methods for the extraction of phenylurea herbicides from aqueous matrices.

1. Sample Preparation:

- Collect 100 mL of the water sample.
- If suspended solids are present, filter the sample through a 0.45 µm filter.
- Spike the sample with an appropriate volume of **Fluometuron-d6** internal standard solution.

2. SPE Cartridge Conditioning:

- Pass 5 mL of ethyl acetate through the C18 cartridge.
- Pass 5 mL of methanol through the cartridge.
- Pass 5 mL of deionized water through the cartridge. Do not allow the cartridge to go dry.

3. Sample Loading:

- Load the 100 mL water sample onto the conditioned cartridge at a flow rate of approximately 5-10 mL/min.

4. Washing:

- Wash the cartridge with 5 mL of deionized water to remove polar interferences.
- Dry the cartridge under vacuum for 5 minutes.

5. Elution:

- Elute the analytes with 2 mL of methanol into a collection tube.

6. Reconstitution:

- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a suitable volume of the initial mobile phase for LC-MS analysis.

Protocol 2: SPE of Fluometuron and Fluometuron-d6 from Soil Samples

This protocol involves an initial solvent extraction of the soil, followed by a solid-phase extraction cleanup of the extract.

1. Soil Extraction:

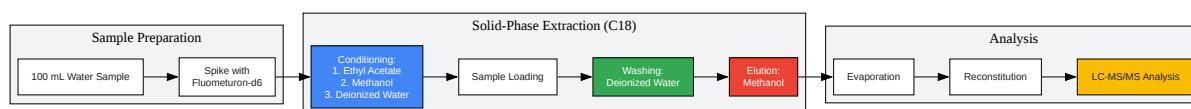
- Weigh 10 g of the soil sample into a centrifuge tube.
- Spike the sample with an appropriate volume of **Fluometuron-d6** internal standard solution.

- Add 20 mL of acetonitrile/water (80:20, v/v) and vortex for 2 minutes.
- Centrifuge at 4000 rpm for 10 minutes.
- Collect the supernatant.

2. SPE Cleanup:

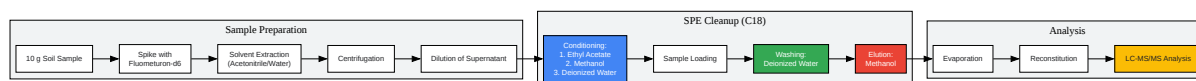
- Take a 5 mL aliquot of the supernatant and dilute it with 45 mL of deionized water.
- Condition the C18 SPE cartridge as described in Protocol 1 (Step 2).
- Load the diluted extract onto the conditioned cartridge.
- Wash the cartridge as described in Protocol 1 (Step 4).
- Elute the analytes as described in Protocol 1 (Step 5).
- Reconstitute the sample as described in Protocol 1 (Step 6) for subsequent analysis.

Workflow Diagrams



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Caption: SPE workflow for Fluometuron and **Fluometuron-d6** from water samples.



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Caption: SPE workflow for Fluometuron and **Fluometuron-d6** from soil samples.

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